Technical Monograph: 2-[(3-Chlorobenzyl)oxy]-3-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-[(3-Chlorobenzyl)oxy]-3-methoxybenzaldehyde*
CAS No.:	*588678-18-6*
Cat. No.:	*B1595631*

Get Quote

High-Purity Synthesis & Application Guide for Medicinal Chemistry

Part 1: Executive Summary & Chemical Identity[1]

2-[(3-Chlorobenzyl)oxy]-3-methoxybenzaldehyde (CAS: 588678-18-6) is a specialized o-vanillin derivative serving as a critical pharmacophore in fragment-based drug discovery (FBDD).[1] Structurally, it functions as a "masked" salicylaldehyde, where the phenolic hydroxyl is protected by a lipophilic 3-chlorobenzyl ether.[2][1]

This scaffold is highly relevant in the development of hemoglobin modulators (antisickling agents) and kinase inhibitors.[1] The aldehyde moiety allows for reductive amination to form secondary amines or condensation to form Schiff bases—a mechanism central to drugs like Voxelotor (GBT440) which bind covalently to the N-terminal valine of hemoglobin.[1]

Chemical Profile

© 2026 BenchChem. All rights reserved.

Property	Specification
IUPAC Name	2-[(3-Chlorobenzyl)oxy]-3-methoxybenzaldehyde
CAS Number	588678-18-6
Molecular Formula	$C_{15}H_{13}ClO_3$
Molecular Weight	276.71 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; Low solubility in water
Melting Point	85–90 °C (Typical for this class)

Part 2: Synthetic Pathway & Mechanism[1]

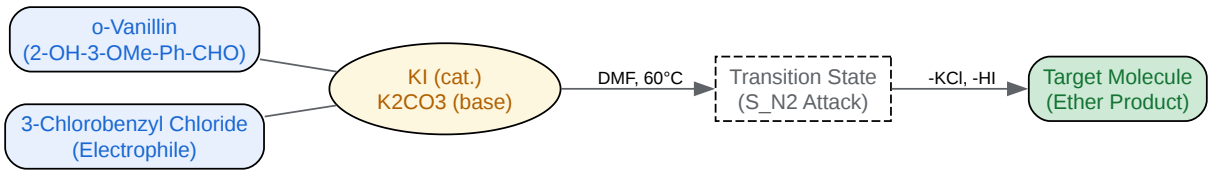
The synthesis relies on a regioselective Williamson Ether Synthesis.[1] The starting material, o-vanillin (2-hydroxy-3-methoxybenzaldehyde), possesses a phenolic hydroxyl group adjacent to the aldehyde.[2][1] The reaction involves the nucleophilic attack of the phenoxide ion on 3-chlorobenzyl chloride.[1]

Mechanistic Insight[2][5][6]

- Deprotonation: The mild base (K_2CO_3) deprotonates the phenolic hydroxyl (pKa ~8-10).[1] The presence of the ortho-aldehyde group stabilizes the phenoxide via an intramolecular hydrogen bond, which must be overcome by the solvent/base system.[2][1]
- Nucleophilic Substitution (S_N2): The phenoxide attacks the benzylic carbon of the electrophile.[1]
- Catalysis: Potassium Iodide (KI) is employed as a Finkelstein catalyst.[2][1] It converts the less reactive benzyl chloride into a more reactive benzyl iodidein situ, significantly accelerating the rate-limiting step.[2][1]

Reaction Scheme Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Synthetic pathway utilizing Finkelstein-catalyzed Williamson ether synthesis.

Part 3: Experimental Protocol

Safety Warning: 3-Chlorobenzyl chloride is a lachrymator and skin irritant.[2][1] Perform all operations in a fume hood.

Materials

- Reagent A: 2-Hydroxy-3-methoxybenzaldehyde (1.52 g, 10.0 mmol)[2][1]
- Reagent B: 3-Chlorobenzyl chloride (1.77 g, 11.0 mmol, 1.1 eq)[2]
- Base: Potassium Carbonate (anhydrous, 2.07 g, 15.0 mmol, 1.5 eq)[2]
- Catalyst: Potassium Iodide (166 mg, 1.0 mmol, 0.1 eq)[2]
- Solvent: N,N-Dimethylformamide (DMF), anhydrous (15 mL)

Step-by-Step Methodology

- Activation:
  - Charge a 50 mL round-bottom flask with Reagent A, K_2CO_3, and KI.[2][1]
  - Add DMF and stir at room temperature for 15 minutes. The solution will turn yellow/orange as the phenoxide forms.[1]
- Alkylation:

© 2026 BenchChem. All rights reserved.

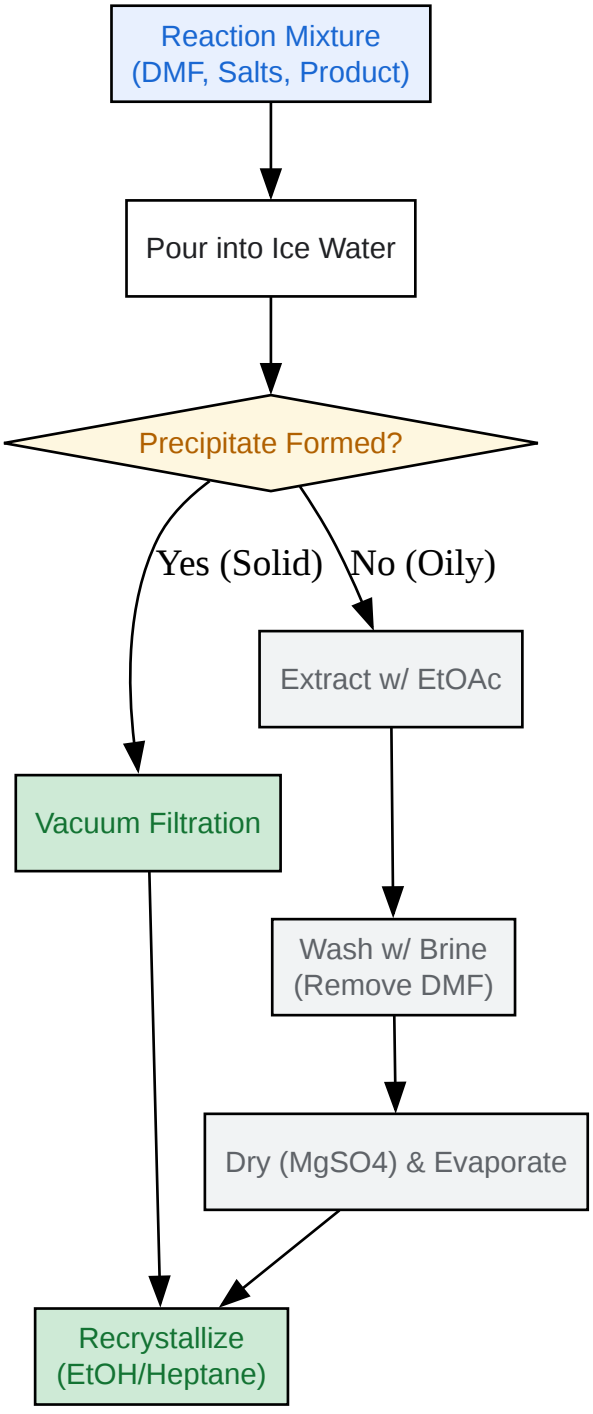
- Add Reagent B (3-Chlorobenzyl chloride) dropwise via syringe.[2][1]
- Heat the reaction mixture to 60 °C for 4–6 hours.
- Process Check: Monitor via TLC (Hexane:Ethyl Acetate 7:3).[2][1] The starting phenol (lower Rf) should disappear; the product (higher Rf) will appear.

- Workup (Aqueous Extraction):
  - Cool the mixture to room temperature.
  - Pour into 100 mL of ice-cold water. The product may precipitate as a solid.[1]
  - If solid forms: Filter, wash with water, and dry.[2][1]
  - If oil forms: Extract with Ethyl Acetate (3 x 30 mL).[2][1] Wash combined organics with water (2x) and brine (1x) to remove DMF.[1]

- Purification:
  - Dry the organic layer over $MgSO_4$ and concentrate in vacuo.[1][3]
  - Recrystallization: Dissolve the crude solid in minimal hot Ethanol (EtOH).[1] Allow to cool slowly. If oiling occurs, add dropwise Heptane to induce turbidity.[2][1]

Process Logic Flow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Decision tree for workup and purification based on physical state of crude product.

Part 4: Analytical Characterization

To validate the synthesis, confirm the following spectral signatures:

© 2026 BenchChem. All rights reserved.

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - Aldehyde (-CHO): Singlet at δ 10.2–10.5 ppm.[1] (Confirm oxidation state).
  - Benzylic Protons (-O-CH_2-Ar): Singlet at δ 5.1–5.2 ppm.[1] (Confirm ether linkage).
  - Methoxy Group (-OCH_3): Singlet at δ 3.8–3.9 ppm.[1]
  - Aromatic Region: Multiplets at δ 6.9–7.5 ppm (7 protons total).[1] Look for the specific pattern of the 1,2,3-substituted benzene ring.[2][1]
- Mass Spectrometry (ESI+):
  - Expect $[M+H]^+$ = 277.06 (^{35}Cl) and 279.06 (^{37}Cl) in a 3:1 ratio, characteristic of a mono-chlorinated compound.[2]

Part 5: Application in Drug Discovery[1]

This molecule is a privileged scaffold for designing covalent modifiers of hemoglobin.[1]

- Mechanism of Action (Contextual): In sickle cell disease research, benzaldehyde derivatives form a reversible Schiff base with the N-terminal valine of the hemoglobin α-chain.[2][1] This stabilizes the oxygenated state (R-state) of hemoglobin, preventing polymerization (sickling).[2]
- Structural Activity Relationship (SAR): The 3-methoxy group (from o-vanillin) often improves bioavailability, while the 2-benzyloxy group extends into a hydrophobic pocket on the protein surface.[2][1] The 3-chloro substituent provides metabolic stability and halogen bonding interactions.[2][1]

References

- Chemical Identity & Properties: PubChem Compound Summary for CID 329819306. National Center for Biotechnology Information (2024).[1]Link[2]
- Synthetic Methodology (General Vanillin Alkylation): Sisti, A. J.[2] "o-Anisaldehyde."[2][1][4] Organic Syntheses, Coll.[2][1] Vol. 5, p.46 (1973).[2] Link

© 2026 BenchChem. All rights reserved.

- Drug Discovery Context (Voxelotor Analogs): Metcalf, B. et al. "Discovery of GBT440, an Orally Bioavailable R-State Stabilizer of Hemoglobin."[2][1] ACS Medicinal Chemistry Letters, 2017, 8(3), 321–326.[2] Link[2]
- Commercial Availability & CAS Verification: Sigma-Aldrich Product Specification for **2-[(3-Chlorobenzyl)oxy]-3-methoxybenzaldehyde**. Link[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-Hydroxy-2-methoxybenzaldehyde | C8H8O3 | CID 11804953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN103864588A - Preparation method of 2,3-dimethoxy benzaldehyde - Google Patents [patents.google.com]
- 3. Approaches to Iodinated Derivatives of Vanillin and Isovanillin - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2-Methoxybenzaldehyde - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [Technical Monograph: 2-[(3-Chlorobenzyl)oxy]-3-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595631/docs#technical-monograph-2-3-chlorobenzyl-oxy-3-methoxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.